

Essential Safety and Logistical Information for Handling Guanoxan

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Compound of Interest

Compound Name: Guanoxan

Cat. No.: B1210025

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **Guanoxan**. Given that a specific Safety Data Sheet (SDS) for **Guanoxan** is not readily available, this guidance is based on information for structurally similar guanidine compounds, such as Guanethidine and Guanidine hydrochloride, and general best practices for handling potent pharmaceutical compounds. **Guanoxan** was withdrawn from the market due to liver toxicity, underscoring the need for cautious handling.^{[1][2][3]}

Hazard Assessment and Toxicity

Guanoxan and related guanidine compounds are hazardous. They are generally harmful if swallowed or inhaled and can cause skin and eye irritation.^{[4][5]}

Quantitative Toxicity Data for Structurally Similar Compounds:

Compound	CAS Number	LD50 Oral (Rat)	LD50 Dermal (Rabbit)	LC50 Inhalation (Rat)	Reference
Guanidine hydrochloride	50-01-1	475 mg/kg	>2000 mg/kg	3.2 mg/L/4h	^{[6][7]}
Guanethidine sulfate	645-43-2	1 g/kg (mouse)	Not available	Not available	^[8]

Personal Protective Equipment (PPE)

The primary goal is to minimize exposure through all routes. Engineering controls, such as fume hoods, should be the primary means of exposure control. PPE is a crucial final barrier.

Recommended PPE for Handling **Guanoxan**:

PPE Item	Specification	Purpose
Gloves	Double gloving with nitrile rubber gloves (minimum 0.11mm thickness).	To prevent skin contact. Contaminated gloves must be disposed of as hazardous waste.[4][5]
Eye Protection	Safety glasses with side-shields or chemical splash goggles.	To protect eyes from splashes and dust.
Lab Coat	Standard laboratory coat, fully buttoned.	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator is required if there is a risk of inhaling dust particles, especially when handling the powder outside of a fume hood.	To prevent inhalation of the compound.

Operational Plan: Step-by-Step Handling Procedures

- Preparation and Engineering Controls:
 - All handling of solid **Guanoxan** or solutions should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4][5]
 - Before starting, ensure that a spill kit with appropriate absorbent material (e.g., vermiculite or sand) is readily accessible.

- Designate a specific area for handling **Guanoxan** to prevent cross-contamination.
- Weighing and Solution Preparation:
 - When weighing the solid compound, do so within a fume hood to minimize the risk of dust inhalation.
 - Use disposable weighing boats and spatulas to avoid contamination of reusable labware.
 - When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- During the Experiment:
 - Keep all containers with **Guanoxan** clearly labeled and sealed when not in use.
 - Avoid any direct contact with the substance. If contact occurs, follow the first aid procedures outlined below.
 - Do not eat, drink, or smoke in the laboratory.^[6]
- Post-Experiment:
 - Decontaminate all surfaces and equipment that may have come into contact with **Guanoxan**. A suitable laboratory detergent and water can be used for cleaning.^[4]
 - Remove and dispose of PPE as hazardous waste.
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[6]

Disposal Plan

Proper disposal of **Guanoxan** and contaminated materials is critical to ensure laboratory and environmental safety.

- Waste Segregation:
 - Designate a specific, clearly labeled hazardous waste container for solid **Guanoxan** waste and any contaminated disposable materials (e.g., gloves, weighing paper, pipette tips).^[4]

[5]

- Do not mix **Guanoxan** waste with other chemical waste streams unless compatibility has been confirmed. It is incompatible with strong oxidizing agents.[6]
- Liquid waste containing **Guanoxan** should be collected in a separate, labeled hazardous waste container.
- Waste Container Labeling:
 - The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Guanoxan**".
 - Include relevant hazard pictograms (e.g., irritant, harmful).
- Storage of Waste:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory, away from general lab traffic and incompatible chemicals.[4][5]
- Final Disposal:
 - All **Guanoxan** waste must be disposed of through your institution's licensed hazardous waste disposal program.
 - Empty containers that held **Guanoxan** must be managed as hazardous waste unless they are triple-rinsed. The rinsate from the triple-rinsing process must be collected and disposed of as hazardous liquid waste.[4][5]

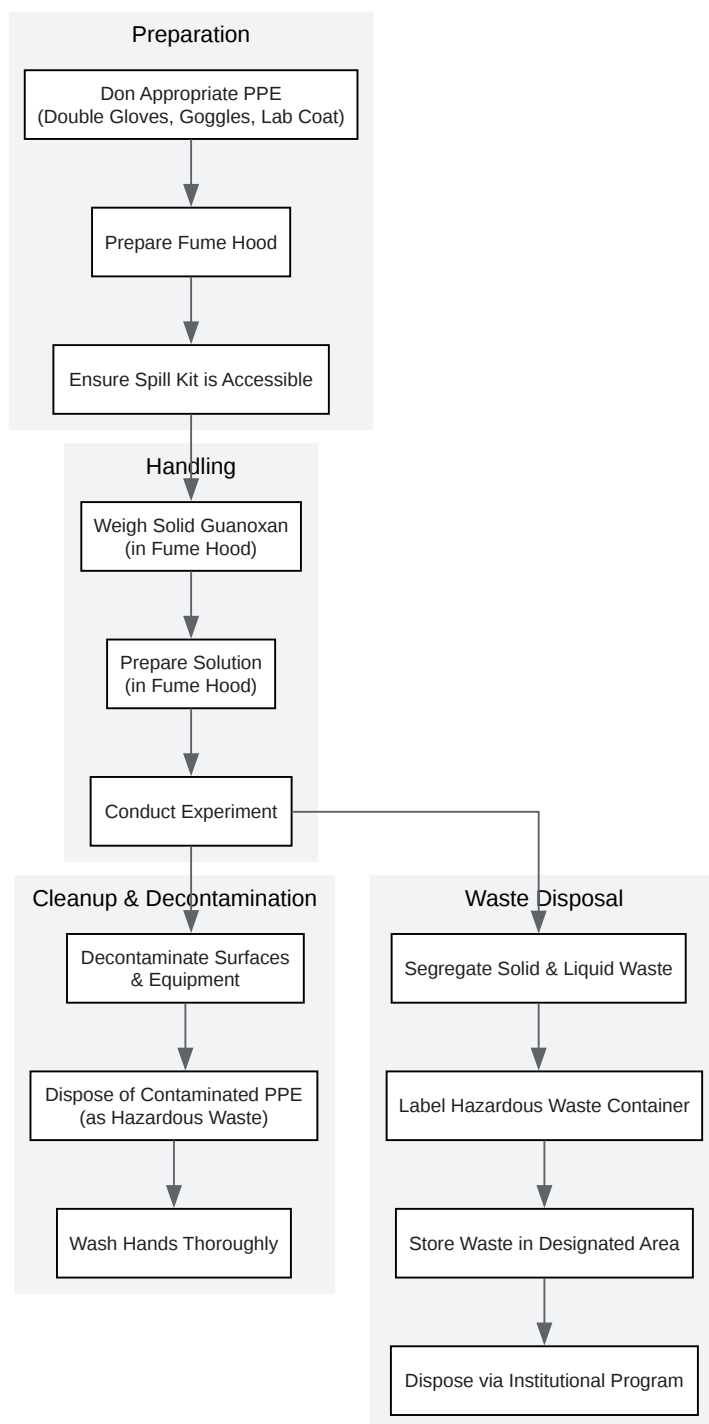
Emergency Procedures

- Spill:
 - Small Spill: If it is safe to do so, contain the spill using an absorbent material from a spill kit. Carefully scoop the absorbent material and any solid residue into the designated hazardous waste container. Decontaminate the spill area with a suitable laboratory detergent and water.[4]

- Large Spill: Evacuate the immediate area and notify your institution's Environmental Health and Safety (EHS) office.
- First Aid:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
 - Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.
 - Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[9\]](#)

Guanoxan Handling and Disposal Workflow

Guanoxan Handling and Disposal Workflow

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Caption: Workflow for the safe handling and disposal of **Guanoxan**.

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